

Performance comparison of perovskite solar cells with and without Diiodomethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diiodomethane

Cat. No.: B129776

[Get Quote](#)

Diiodomethane: A Key Additive for Boosting Perovskite Solar Cell Performance

The inclusion of **diiodomethane** (CH_2I_2) as an additive in the fabrication of methylammonium lead iodide (MAPbI_3) perovskite solar cells has been demonstrated to significantly enhance device performance, particularly when employing rapid, non-thermal annealing techniques such as photonic curing or intense pulsed light (IPL). This guide provides a comparative analysis of perovskite solar cells fabricated with and without this crucial additive, supported by experimental data and detailed protocols for researchers and scientists in the field.

The primary role of **diiodomethane** lies in its ability to improve the quality and morphology of the perovskite film. Studies have shown that the addition of CH_2I_2 promotes vertical grain growth, increases the iodine-to-lead (I/Pb) ratio in the final film, and helps to create pinhole-free perovskite layers.^[1] Furthermore, it is suggested that **diiodomethane** can supply iodine to compensate for any loss that may occur during high-speed, light-based annealing processes.^[1] This results in a reduction of defects and improved charge transport within the solar cell.

Performance Comparison

The experimental data clearly illustrates the positive impact of **diiodomethane** on the key performance metrics of perovskite solar cells, especially those fabricated using photonic curing. In contrast, for devices fabricated using conventional thermal annealing, the addition of **diiodomethane** shows a negligible or even slightly negative effect on performance.

| Performance Metric | Without Diiodomethane (Photonic Curing) | With Diiodomethane (Photonic Curing) | Without Diiodomethane (Thermal Annealing) | With Diiodomethane (Thermal Annealing) |
|-------------------------------------|---|--------------------------------------|---|--|
| Power Conversion Efficiency (PCE) | Lower | 15.04% (Champion) | 15.82% (Champion) | Slightly Lower |
| Open-Circuit Voltage (Voc) | Lower | Improved | High | Slightly Lower |
| Short-Circuit Current Density (Jsc) | Lower | Improved | High | Slightly Lower |
| Fill Factor (FF) | Lower | Improved | High | Maintained |

Note: The data for photonicallly cured devices is based on a champion device, while the thermally annealed data represents a comparable high-performing device. The term "Lower" and "Improved" indicate a significant difference as observed in the referenced studies.

The addition of **diiodomethane** to photonicallly cured devices leads to a substantial increase in power conversion efficiency, bringing it to a level comparable with that of cells produced through the much slower thermal annealing process.^[1] A study by Ankireddy et al. reported an efficiency increase from a baseline of 10% to 16.5% for devices processed with intense pulsed light in the presence of **diiodomethane**.

Experimental Protocols

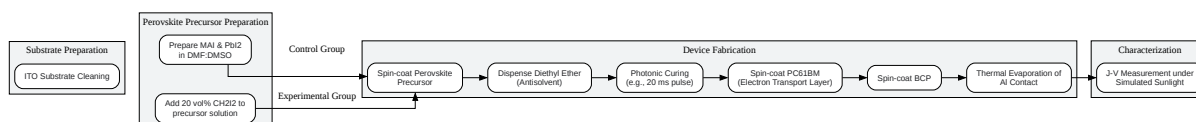
This section outlines the detailed methodologies for the fabrication of perovskite solar cells, both with and without the **diiodomethane** additive, focusing on the photonic curing process which benefits most from its inclusion.

Materials

- Lead (II) iodide (PbI₂)
- Methylammonium iodide (MAI)

- Diiodomethane (CH_2I_2)
- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Diethyl ether
- Chlorobenzene
- Phenyl-C61-butyric acid methyl ester (PC61BM)
- Bathocuproine (BCP)
- Anhydrous ethanol
- Indium tin oxide (ITO) coated glass substrates
- Aluminum (Al)

Experimental Workflow



[Click to download full resolution via product page](#)

Fabrication workflow for perovskite solar cells.

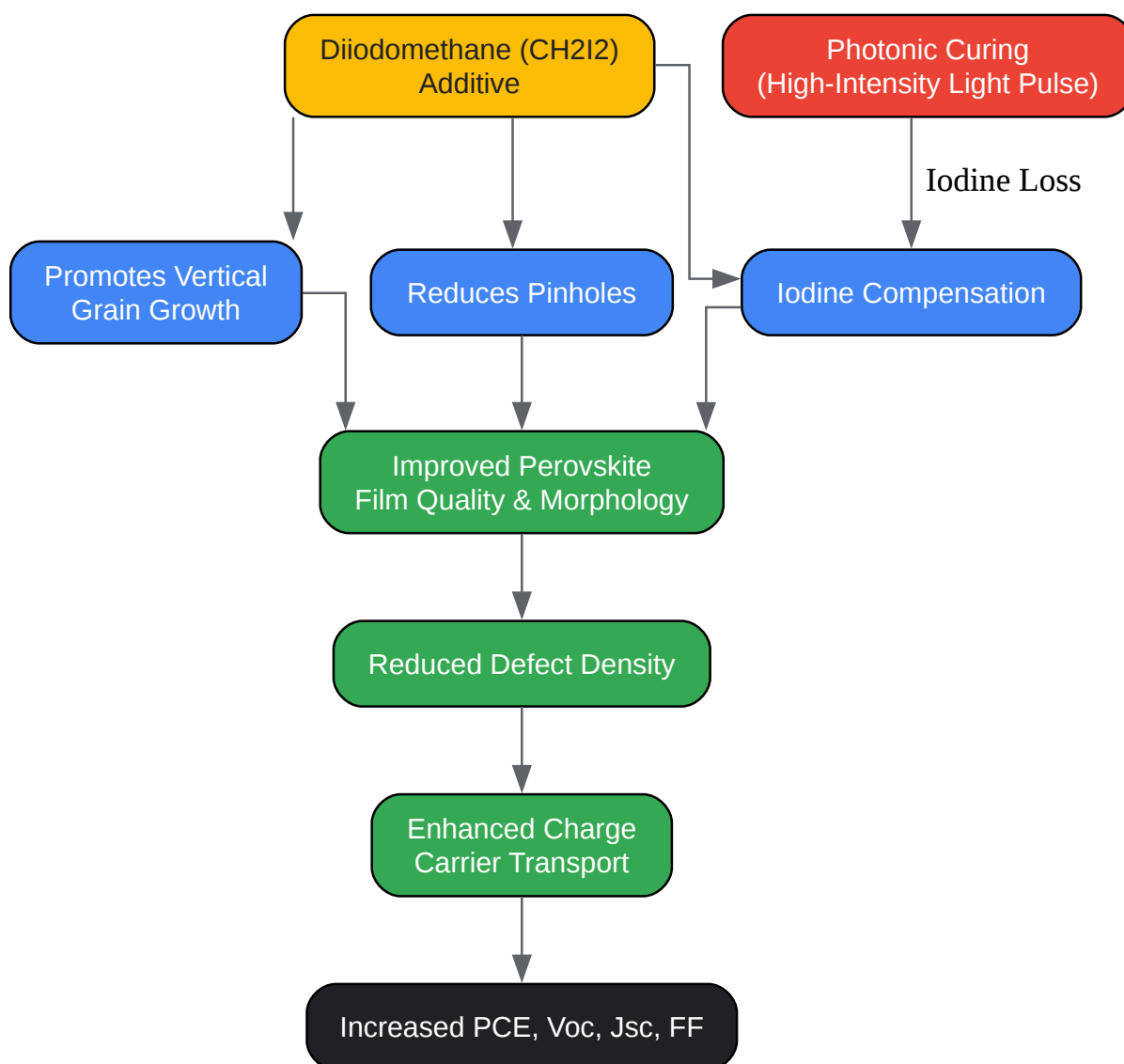
Detailed Fabrication Steps

- **Substrate Cleaning:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. The substrates are then dried with a nitrogen stream and treated with UV-ozone for 15 minutes before use.
- **Perovskite Precursor Solution Preparation:**
 - Without **Diiodomethane** (Control): A precursor solution is prepared by dissolving lead (II) iodide (PbI₂) and methylammonium iodide (MAI) in a mixed solvent of N,N-Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).
 - With **Diiodomethane**: To the control precursor solution, 20 vol% of **diiodomethane** (CH₂I₂) is added.
- **Perovskite Film Deposition:**
 - The prepared precursor solution (with or without CH₂I₂) is spin-coated onto the cleaned ITO substrate.
 - During the spin-coating process, an antisolvent (e.g., 1 mL of diethyl ether) is dispensed onto the spinning substrate to induce rapid crystallization.[\[1\]](#)
- **Annealing:**
 - **Photonic Curing:** The substrate with the perovskite precursor film is subjected to a high-intensity light pulse from a xenon lamp for a short duration (e.g., 20 ms). This process is typically carried out in ambient air.
 - **Thermal Annealing (for comparison):** The film is annealed on a hotplate at 100 °C for 10 minutes inside a glovebox.
- **Deposition of Charge Transport Layers:**
 - An electron transport layer (ETL) of Phenyl-C61-butyric acid methyl ester (PC61BM) in chlorobenzene is spin-coated on top of the perovskite layer.[\[1\]](#)
 - Subsequently, a layer of Bathocuproine (BCP) in anhydrous ethanol is spin-coated.[\[1\]](#)

- Electrode Deposition: A 100 nm thick aluminum (Al) top contact is thermally evaporated onto the BCP layer to complete the device.[1]
- Characterization: The current density-voltage (J-V) characteristics of the fabricated solar cells are measured under simulated AM 1.5G solar illumination.

Mechanism of Performance Enhancement

The significant improvement in the performance of photonicallly cured perovskite solar cells with the addition of **diiodomethane** can be attributed to several factors. The logical relationship between the addition of CH₂I₂ and the final device performance is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Mechanism of CH₂I₂-induced performance enhancement.

In conclusion, the use of **diiodomethane** as an additive is a highly effective strategy for enhancing the performance of perovskite solar cells, particularly when coupled with high-throughput, non-thermal annealing techniques. The resulting improvements in film quality and a reduction in defects translate directly to higher power conversion efficiencies, paving the way for more efficient and commercially viable perovskite solar cell manufacturing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rapid thermal annealing of CH₃NH₃PbI₃ perovskite thin films by intense pulsed light with aid of diiodomethane additive | NSF Public Access Repository [par.nsf.gov]
- To cite this document: BenchChem. [Performance comparison of perovskite solar cells with and without Diiodomethane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129776#performance-comparison-of-perovskite-solar-cells-with-and-without-diiodomethane\]](https://www.benchchem.com/product/b129776#performance-comparison-of-perovskite-solar-cells-with-and-without-diiodomethane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com